

The Fundamental Chemical Properties of Titanium Tetrachloride: A Technical Guide

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Compound of Interest

Compound Name: *Titanium tetrachloride*

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Abstract: **Titanium tetrachloride** (TiCl_4) is a cornerstone inorganic compound, serving as a critical intermediate in the production of titanium metal and high-purity titanium dioxide pigments.[1][2] It is a colorless, non-flammable, and volatile liquid at room temperature, notable for its pungent, acidic odor and its vigorous, exothermic reaction with water.[1][3][4] This reactivity, a consequence of its strong Lewis acidic character, dictates its primary applications and necessitates stringent handling protocols.[1][5] This guide provides an in-depth exploration of the fundamental physical and chemical properties of TiCl_4 , its molecular structure, synthesis, purification, and analytical methodologies, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Titanium tetrachloride is a dense, colorless liquid, though crude samples may appear yellow or reddish-brown due to impurities.[1][6] It is one of the few transition metal halides that is a liquid at standard conditions, a property attributed to its molecular nature where individual TiCl_4 molecules are weakly associated through van der Waals forces.[6] This results in relatively low melting and boiling points, similar to other non-polar molecular compounds like carbon tetrachloride (CCl_4).[6] It is soluble in non-polar organic solvents such as toluene and other chlorocarbons.[1][6]

A defining characteristic is its rapid, exothermic hydrolysis upon contact with water or moist air, forming dense white fumes of titanium dioxide (TiO_2) and corrosive hydrochloric acid (HCl).[1][2][4]

Table 1: Key Physical and Chemical Properties of Titanium Tetrachloride

Property	Value	References
Chemical Formula	TiCl ₄	[1][2]
Molar Mass	189.679 g/mol	[1]
Appearance	Colorless to pale yellow fuming liquid	[1][2][3]
Odor	Pungent, penetrating acid odor	[1][2][3]
Density	1.726 g/cm ³	[1][2]
Melting Point	-24.1 °C (249.1 K)	[1][2][7]
Boiling Point	136.4 °C (409.5 K)	[1][2][7]
Solubility in Water	Reacts violently (exothermic hydrolysis)	[1][2]
Solubility	Soluble in toluene, dichloromethane, pentane	[1]
Vapor Pressure	1.3 kPa (at 20 °C)	[1]
Molecular Shape	Tetrahedral	[1][6][8]
Dipole Moment	0 D	[1]

Structure and Bonding

The **titanium tetrachloride** molecule adopts a tetrahedral geometry, consistent with VSEPR theory for a central atom with four bonding pairs and no lone pairs of electrons.[1][6][8] The central titanium atom is in a +4 oxidation state (Ti⁴⁺), which has a "closed" electronic shell (d⁰ configuration), resembling the noble gas argon.[1][6] This symmetrical electronic configuration contributes to the molecule's stable tetrahedral shape.[6][8]

Although often depicted with ionic character due to the metal-nonmetal combination, the bonds in TiCl₄ are predominantly covalent. This is due to the high polarizing power of the small, highly

charged Ti^{4+} cation, which distorts the electron cloud of the chloride anions, leading to significant electron sharing between the titanium and chlorine atoms.[9] The Ti-Cl bond length is approximately 2.18 Å.[10]

Chemical Reactivity

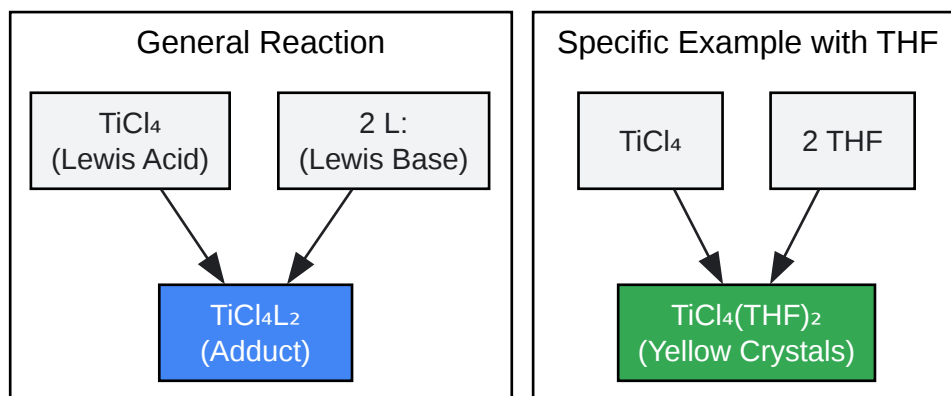
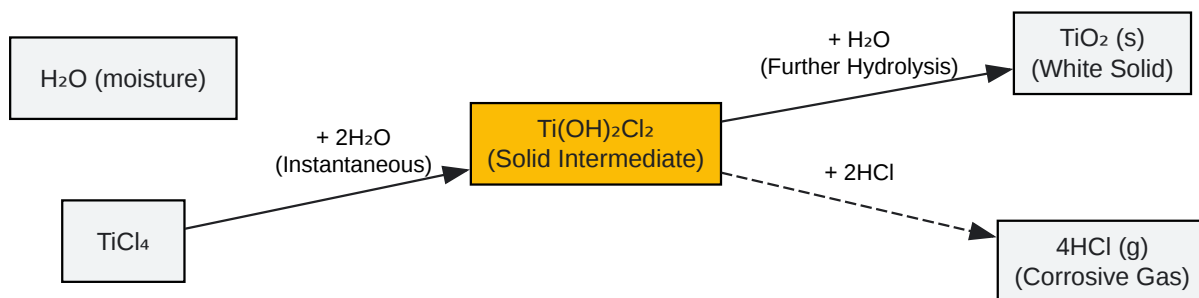
The chemistry of TiCl_4 is dominated by its strong electrophilicity and Lewis acidity.

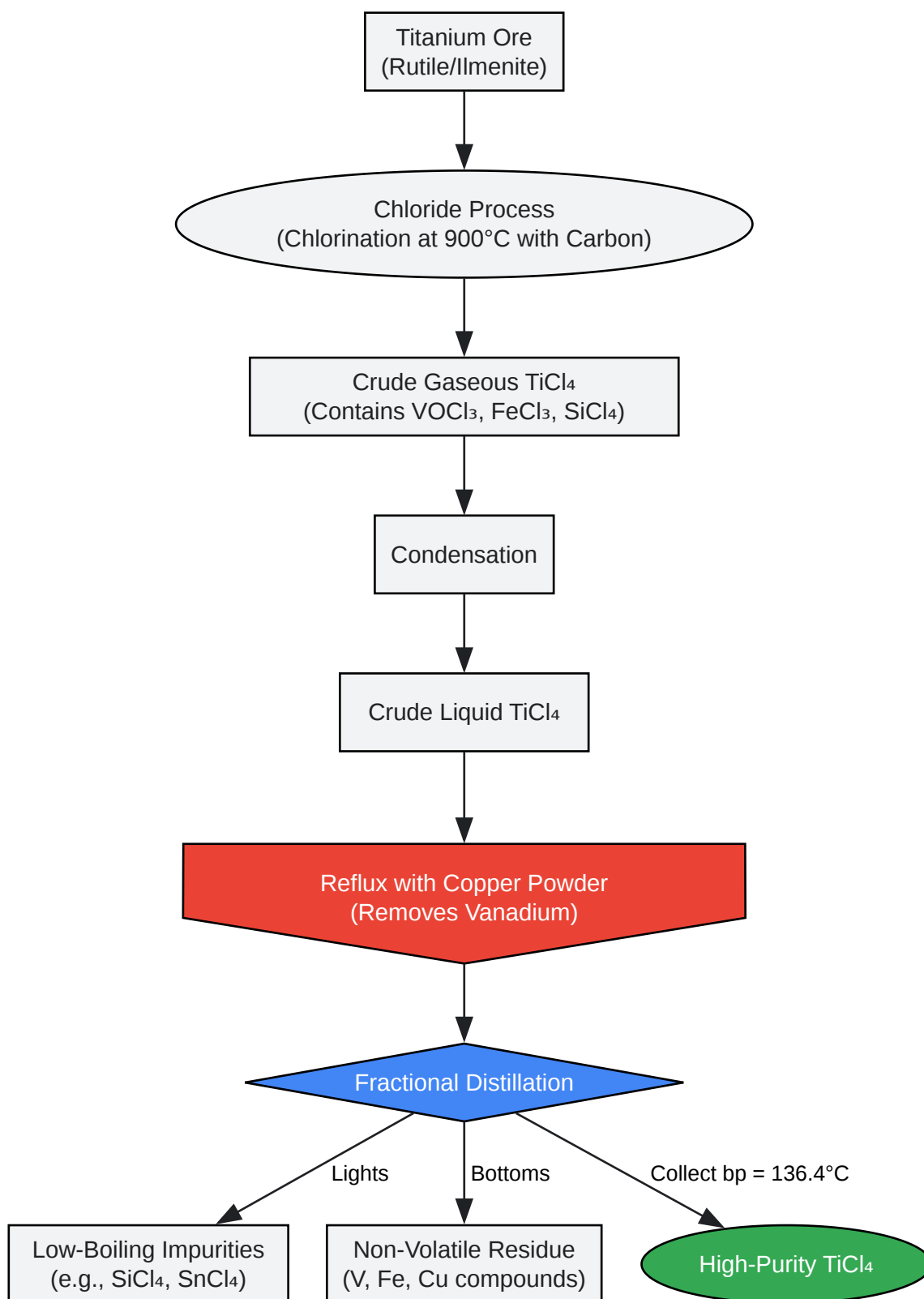
Hydrolysis

The most characteristic reaction of TiCl_4 is its vigorous and highly exothermic hydrolysis.[1][11] When exposed to water or atmospheric moisture, it reacts to produce titanium dioxide and hydrogen chloride gas.[12] This reaction is responsible for the dense white fumes observed when TiCl_4 is exposed to air.[1][4]

Overall Reaction: $\text{TiCl}_4(\text{l}) + 2\text{H}_2\text{O}(\text{g}) \rightarrow \text{TiO}_2(\text{s}) + 4\text{HCl}(\text{g})$ [2][12]

The actual process is more complex, involving a series of steps and the formation of intermediate species such as titanium oxychlorides and titanium hydroxydichloride ($\text{Ti}(\text{OH})_2\text{Cl}_2$).[11][13][14] The reaction is spontaneous and instantaneous.[11]





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- To cite this document: BenchChem. [The Fundamental Chemical Properties of Titanium Tetrachloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148054#fundamental-chemical-properties-of-titanium-tetrachloride]

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